

Technical Guide to the Health and Safety of (2-Iodoethyl)benzene

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Compound of Interest

Compound Name: (2-Iodoethyl)benzene

Cat. No.: B101923

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **(2-Iodoethyl)benzene** (CAS No: 17376-04-4). It is intended to be a technical resource for laboratory personnel and professionals in the field of drug development and scientific research.

Chemical Identification and Physical Properties

(2-Iodoethyl)benzene is a halogenated hydrocarbon commonly used as a reagent in organic synthesis.^[1] It is particularly useful in preparing organic-inorganic hybrid compounds and certain antiviral agents.^[1]

Table 1: Physical and Chemical Properties of **(2-Iodoethyl)benzene**

Property	Value	Source(s)
CAS Number	17376-04-4	[2]
Molecular Formula	C ₈ H ₉ I	[3][4]
Molecular Weight	232.06 g/mol	[2]
Appearance	Colorless to red to green clear liquid	[5][6]
Boiling Point	122-123 °C at 13 mmHg	[1][2]
Density	1.603 g/mL at 25 °C	[1][2]
Refractive Index (n _{20/D})	1.601	[1][2]
Form	Liquid	[2]

Hazard Identification and GHS Classification

(2-Iodoethyl)benzene is classified as an irritant. The following GHS hazard statements apply.

Table 2: GHS Hazard Classification for **(2-Iodoethyl)benzene**

Code	Hazard Statement
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Source: ChemicalBook Safety Data Sheet

Pictogram:

- Exclamation Mark

Signal Word: Warning

Precautionary Statements:

A comprehensive list of precautionary statements is provided below, in line with the identified hazards.

Table 3: Precautionary Statements for **(2-Iodoethyl)benzene**

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [7]
P264	Wash skin thoroughly after handling. [7]	
P271	Use only outdoors or in a well-ventilated area. [7]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [7] [8]	
Response	P302+P352	IF ON SKIN: Wash with plenty of water. [9]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [9]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [10]	
P312	Call a POISON CENTER/doctor if you feel unwell. [9]	
P332+P313	If skin irritation occurs: Get medical advice/attention.	
P337+P313	If eye irritation persists: Get medical advice/attention.	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.

P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific toxicological data for **(2-Iodoethyl)benzene**, such as LD50 (median lethal dose) or LC50 (median lethal concentration), are not readily available in the public domain. The primary identified toxicological effects are irritation to the skin, eyes, and respiratory system.

In the absence of specific data, it is prudent to handle this compound with care, assuming it may have other uncharacterized toxicological properties. A standardized experimental protocol for determining acute oral toxicity is detailed in Section 7.

First Aid Measures

In case of exposure to **(2-Iodoethyl)benzene**, the following first aid procedures should be followed:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of soap and water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** If swallowed, do NOT induce vomiting. Get medical aid immediately. Call a poison control center.

Handling, Storage, and Personal Protective Equipment

Handling:

- Wash thoroughly after handling.
- Use with adequate ventilation.
- Avoid contact with eyes, skin, and clothing.
- Keep container tightly closed.
- Avoid ingestion and inhalation.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Keep containers tightly closed.
- The product may be stabilized with a copper chip.^[5]

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.
- Clothing: Wear appropriate protective clothing to prevent skin exposure.
- Respirators: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.
- Incompatible Materials: Strong oxidizing agents.

- **Hazardous Decomposition Products:** Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen iodide.
- **Hazardous Polymerization:** Has not been reported.

Experimental Protocols: Acute Oral Toxicity Assessment

While specific toxicological studies for **(2-Iodoethyl)benzene** are not available, the following section details a standardized methodology for determining acute oral toxicity, based on the OECD Test Guideline 420 (Fixed Dose Procedure). This method is designed to yield information on the hazardous properties of a substance without determining a precise LD50, thereby reducing animal use.[\[1\]](#)[\[2\]](#)[\[11\]](#)

Objective: To identify a dose that produces evident toxicity but not mortality, allowing for classification according to the Globally Harmonized System (GHS).[\[2\]](#)

Principle: Groups of animals, typically female rats, are dosed in a stepwise procedure using a series of fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[\[2\]](#)[\[12\]](#) The endpoint is the observation of clear signs of toxicity at one of the fixed dose levels, rather than animal death.[\[12\]](#)

Methodology:

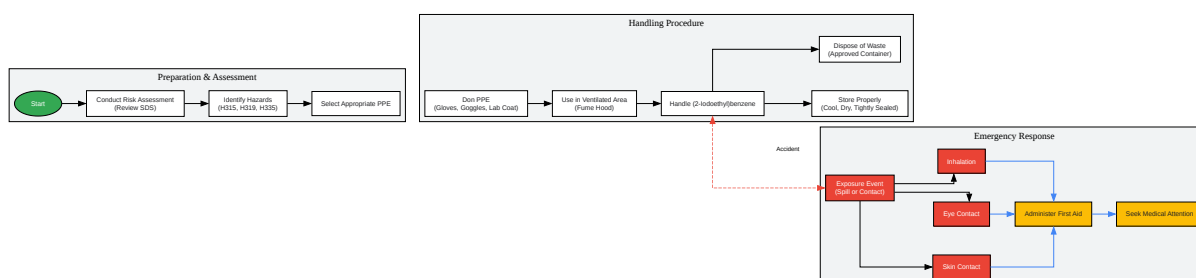
- **Animal Selection:** Healthy, young adult rodents (rats are preferred) of a single sex (typically females, as they are often more sensitive) are used.[\[2\]](#)[\[13\]](#) Animals are acclimatized to laboratory conditions for at least 5 days before the study.[\[14\]](#)
- **Housing and Feeding:** Animals are housed in appropriate conditions with a controlled environment (22°C ± 3°C, 30-70% humidity) and a 12-hour light/dark cycle.[\[14\]](#) They are provided with a standard laboratory diet and unlimited drinking water.[\[14\]](#)
- **Dose Preparation and Administration:** The test substance is typically administered orally via gavage.[\[2\]](#)[\[13\]](#) Animals should be fasted (e.g., overnight for rats) before dosing.[\[2\]](#)[\[14\]](#)
- **Sighting Study:** A preliminary sighting study is conducted to determine the appropriate starting dose for the main study.[\[12\]](#) Single animals are dosed sequentially at intervals of at least 24 hours. The starting dose is selected from the fixed levels (5, 50, 300, 2000 mg/kg)

based on any existing data.[12] If no information is available, a starting dose of 300 mg/kg is often used.[12]

- Main Study:
 - The starting dose is selected based on the sighting study results, aiming for a dose that produces toxicity without mortality.[2]
 - A group of five animals is dosed at the selected level.
 - If no mortality occurs, the next higher fixed dose is used on another group of five animals.
 - If mortality occurs, the next lower fixed dose is used on another group. This continues until the dose causing evident toxicity or mortality is identified.[2]
- Observations:
 - Animals are observed individually at least once during the first 30 minutes after dosing, periodically during the first 24 hours (with special attention during the first 4 hours), and daily thereafter for a total of 14 days.[12]
 - All signs of toxicity, including changes in skin, fur, eyes, and behavior, are recorded.
 - Animal weights are recorded weekly.[2]
- Pathology: At the end of the observation period, all surviving animals are humanely euthanized and subjected to a gross necropsy.[2]
- Data Analysis and Classification: The substance is classified into a GHS category based on the dose at which evident toxicity or mortality was observed. This method provides a hazard classification rather than a point estimate of the LD50.

Visualizations

The following diagram illustrates a generalized workflow for the safe handling of a chemical irritant like **(2-Iodoethyl)benzene** in a laboratory setting.



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